

H-D-Phe-OtBu.HCl CAS number and molecular weight

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Compound of Interest

Compound Name: *H-D-Phe-OtBu.HCl*

Cat. No.: *B555534*

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An In-depth Technical Guide to H-D-Phe-OtBu.HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **H-D-Phe-OtBu.HCl**, also known as D-Phenylalanine tert-butyl ester hydrochloride. It is a protected form of the essential amino acid D-Phenylalanine. This compound serves as a crucial building block in peptide synthesis and is noted for its role in various biological processes, including the biosynthesis of catecholamines and as an anti-enkephalinase agent.

Core Compound Data

The fundamental chemical and physical properties of **H-D-Phe-OtBu.HCl** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Citations
CAS Number	3403-25-6	[1][2][3]
Molecular Formula	C ₁₃ H ₁₉ NO ₂ ·ClH	[2]
Molecular Weight	257.76 g/mol	[2][4][5]
Appearance	White to off-white solid/powder	[2][5]
Melting Point	208-211°C	[2]
Boiling Point	336.9°C at 760 mmHg	[2]
Flash Point	157.6°C	[2]
Solubility	Soluble in water. Soluble in DMSO (≥ 100 mg/mL).	[2][4]
Storage Temperature	0-6°C	[2]

Experimental Protocols and Applications

H-D-Phe-OtBu.HCl is primarily utilized as a protected amino acid in solid-phase peptide synthesis (SPPS). The tert-butyl ester group protects the carboxylic acid moiety of D-phenylalanine, preventing it from reacting during the coupling of the amino group to the growing peptide chain.

General Protocol for Use in Solid-Phase Peptide Synthesis (SPPS):

A detailed methodology for the incorporation of **H-D-Phe-OtBu.HCl** into a peptide sequence via SPPS is outlined below. This is a representative protocol and may require optimization based on the specific peptide sequence and scale.

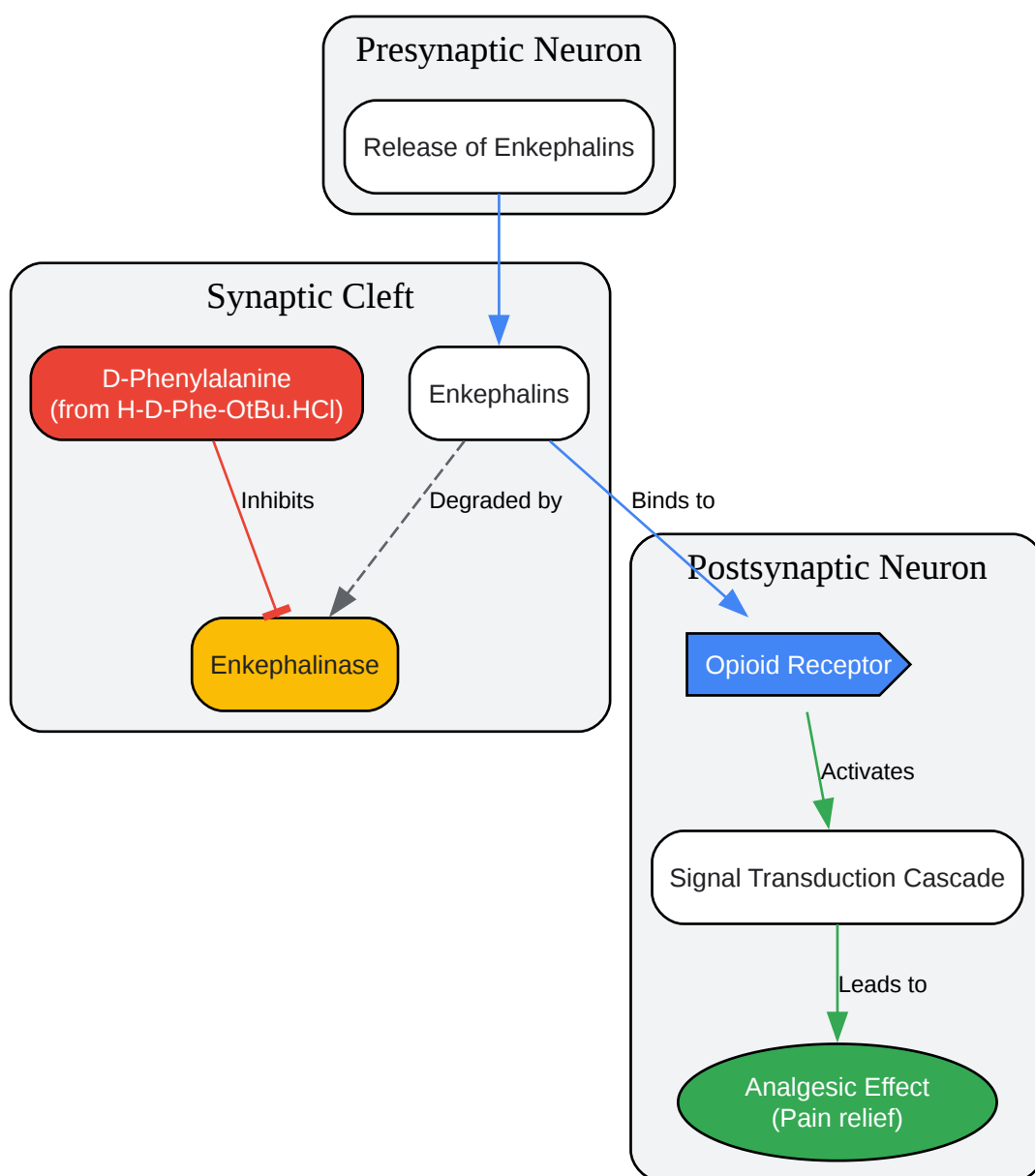


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Workflow for Solid-Phase Peptide Synthesis using **H-D-Phe-OtBu.HCl**.

Biological Significance and Signaling Pathways

H-D-Phe-OtBu.HCl, as a precursor to D-phenylalanine, is implicated in pathways that modulate pain and mood. D-phenylalanine is known to inhibit enkephalinases, enzymes that degrade enkephalins. Enkephalins are endogenous opioid peptides that play a significant role in pain management by binding to opioid receptors. By inhibiting their degradation, D-phenylalanine can potentiate and prolong the analgesic effects of enkephalins.



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Mechanism of D-Phenylalanine in potentiating enkephalin-mediated analgesia.

This inhibition of enkephalin degradation leads to a higher concentration of enkephalins in the synaptic cleft, increasing their binding to opioid receptors on the postsynaptic neuron. This, in turn, enhances the downstream signaling that results in an analgesic effect. The use of **H-D-Phe-OtBu.HCl** in the synthesis of peptides containing D-phenylalanine can, therefore, be a strategy for developing novel therapeutics for pain management.

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